

O-Acetyl-L-homoserine Hydrochloride: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	O-Acetyl-L-homoserine hydrochloride	
Cat. No.:	B015098	Get Quote

CAS Number: 250736-84-6

Synonyms: L-Homoserine Acetate Hydrochloride, O-acetyl-L-homo-serine hydrochloride

This technical guide provides an in-depth overview of **O-Acetyl-L-homoserine hydrochloride**, a key intermediate in amino acid biosynthesis and a compound of interest for its immunomodulatory properties. This document is intended for researchers, scientists, and professionals in drug development, offering a centralized resource of its chemical properties, relevant experimental protocols, and biological pathway visualizations.

Chemical and Physical Properties

O-Acetyl-L-homoserine hydrochloride is the hydrochloride salt of the acetylated form of L-homoserine.[1] Its properties are summarized in the table below for easy reference and comparison.



Property	Value	Source(s)
CAS Number	250736-84-6	[1][2][3][4][5][6]
Molecular Formula	C ₆ H ₁₂ CINO ₄	[1][2][3]
Molecular Weight	197.62 g/mol	[1][2]
IUPAC Name	(2S)-4-acetyloxy-2- aminobutanoic acid;hydrochloride	[1]
Appearance	Off-white to pale brown solid	[2]
Purity	≥95%	[2][3][4][5]
Melting Point	131-138°C	[2]
Solubility	Slightly soluble in methanol and water; Sparingly soluble in DMSO and Ethanol	[2][4]
Storage	May be stored at room temperature for the short-term, but -20°C is recommended for long-term storage.	[2]

Biological Significance and Applications

O-Acetyl-L-homoserine is a crucial intermediate in the biosynthesis of L-methionine in various organisms, including fungi and bacteria.[4] It serves as a precursor that can be converted to L-methionine through enzymatic reactions.[7] This role makes it a significant compound in metabolic and biochemical research.

Beyond its metabolic role, O-Acetyl-L-homoserine has been identified as a ligand for interleukin-10 (IL-10), an anti-inflammatory cytokine.[6] It has been shown to enhance the expression of IL-10, suggesting potential applications in immunology and the development of therapeutics targeting inflammatory responses.[6]



Furthermore, its chemical structure makes it a versatile synthon, or building block, for the synthesis of L-homoserine-containing peptides and other complex organic molecules.[2][5]

Experimental Protocols

Detailed experimental protocols are essential for the effective application of **O-Acetyl-L-homoserine hydrochloride** in a research setting. Below are methodologies for its use in enzymatic assays and peptide synthesis.

Enzymatic Assay: Homoserine O-Acetyltransferase Activity

This protocol is adapted from a study on the metabolic engineering of E. coli for the production of O-Acetyl-L-homoserine and is suitable for determining the activity of homoserine O-acetyltransferase (MetX), the enzyme responsible for its synthesis.

- 1. Enzyme Preparation:
- Express the homoserine O-acetyltransferase enzyme (e.g., MetX from Bacillus cereus) in a suitable host like E. coli.
- Lyse the cells and purify the enzyme using affinity chromatography (e.g., Ni-NTA column for His-tagged proteins).
- Determine the protein concentration of the purified enzyme.
- 2. Reaction Mixture:
- Prepare a reaction mixture containing:
 - 50 mM Tris-HCl (pH 7.4)
 - o 5 mM MgCl₂
 - 0.2 mM acetyl-CoA
 - 2 mM L-homoserine



- 0.5 mM 5,5'-dithio-bis(2-nitrobenzoic acid) (DTNB)
- A suitable amount of the purified enzyme.
- 3. Assay Procedure:
- Initiate the reaction by adding the enzyme to the reaction mixture.
- The reaction is carried out at room temperature.
- Monitor the increase in absorbance at 412 nm, which corresponds to the reaction of the released Coenzyme A with DTNB.
- One unit of enzyme activity is defined as the amount of enzyme that catalyzes the formation of 1 μmol of product per minute.

Solid-Phase Peptide Synthesis (SPPS)

O-Acetyl-L-homoserine hydrochloride can be incorporated into peptides using standard solid-phase peptide synthesis (SPPS) protocols. The following provides a general workflow.

- 1. Resin Preparation:
- Start with a suitable solid support (resin), such as Rink Amide resin for C-terminal amide peptides.
- Swell the resin in an appropriate solvent like N,N-dimethylformamide (DMF).
- 2. Deprotection:
- Remove the Fmoc (9-fluorenylmethyloxycarbonyl) protecting group from the resin or the growing peptide chain using a solution of piperidine in DMF (typically 20%).
- 3. Amino Acid Coupling:
- Activate the carboxyl group of the Fmoc-protected O-Acetyl-L-homoserine hydrochloride using a coupling reagent (e.g., HBTU, HATU) and a base (e.g., DIPEA) in DMF.



- Add the activated amino acid to the deprotected resin and allow the coupling reaction to proceed.
- 4. Capping (Optional):
- To block any unreacted amino groups, a capping step with acetic anhydride and a base can be performed.
- 5. Iterative Cycles:
- Repeat the deprotection and coupling steps for each subsequent amino acid in the desired peptide sequence.
- 6. Cleavage and Deprotection:
- Once the synthesis is complete, cleave the peptide from the resin and remove the side-chain protecting groups using a cleavage cocktail, typically containing trifluoroacetic acid (TFA) and scavengers (e.g., water, triisopropylsilane).
- 7. Purification:
- Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- Confirm the identity and purity of the final peptide by mass spectrometry and analytical HPLC.

Signaling and Metabolic Pathways

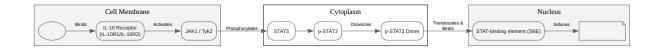
Visualizing the biological context of **O-Acetyl-L-homoserine hydrochloride** is crucial for understanding its function. The following diagrams, generated using Graphviz, depict its role in L-methionine biosynthesis and the signaling pathway of Interleukin-10.



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Caption: L-Methionine biosynthesis pathway highlighting O-Acetyl-L-homoserine.



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Caption: The Interleukin-10 (IL-10) signaling pathway.

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